

# Application Notes and Protocols for MS4078 in In Vivo Mouse Models

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## Compound of Interest

Compound Name: MS4078

Cat. No.: B15541213

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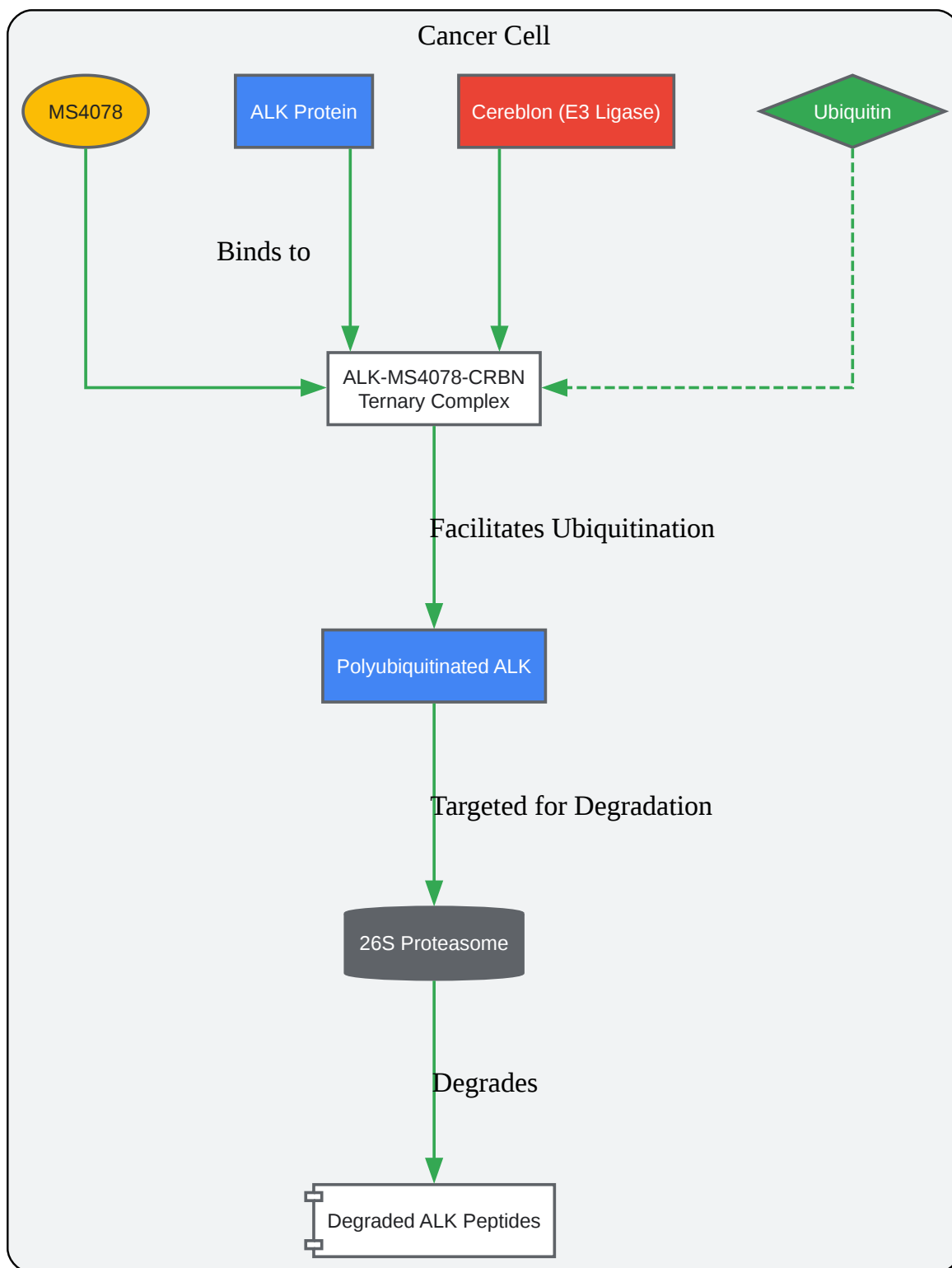
## Introduction

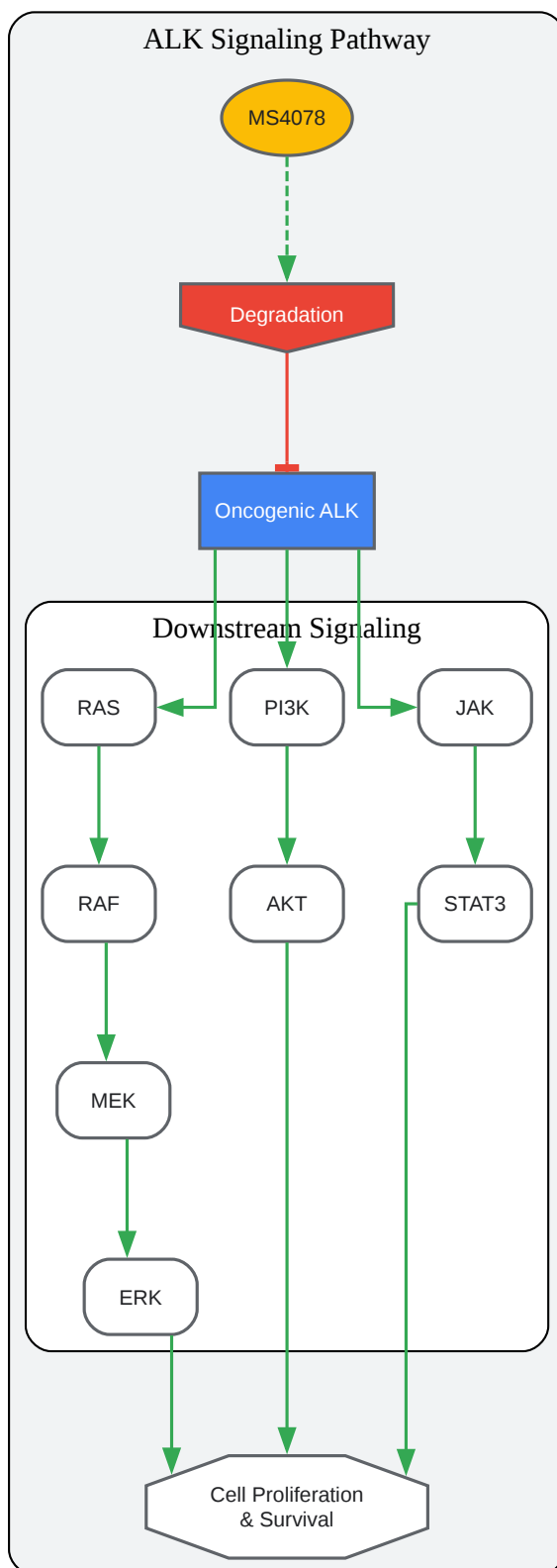
**MS4078** is a potent and selective Proteolysis Targeting Chimera (PROTAC) designed to induce the degradation of Anaplastic Lymphoma Kinase (ALK). ALK is a receptor tyrosine kinase that, when constitutively activated through mutations or chromosomal rearrangements, acts as an oncogenic driver in various cancers, including non-small cell lung cancer (NSCLC) and anaplastic large-cell lymphoma (ALCL)[1][2]. **MS4078** functions by hijacking the cell's natural protein disposal system. It forms a ternary complex between ALK and the E3 ubiquitin ligase Cereblon, leading to the ubiquitination and subsequent proteasomal degradation of the ALK protein[1][2]. This targeted protein degradation offers a promising therapeutic strategy to overcome resistance mechanisms associated with traditional ALK inhibitors.

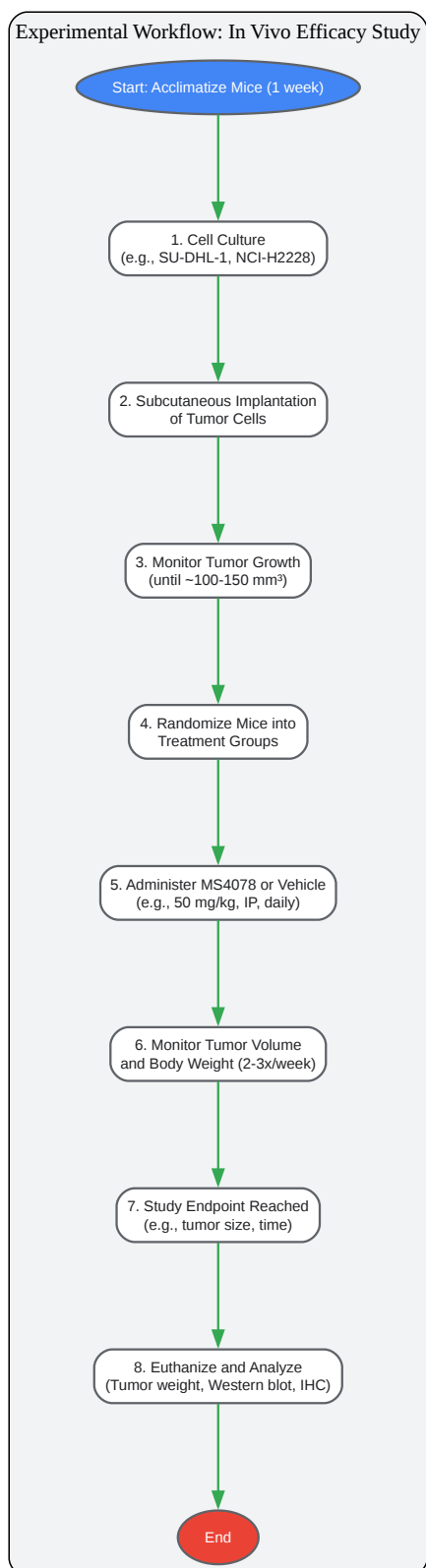
These application notes provide detailed protocols for the dosage and administration of **MS4078** in preclinical in vivo mouse models, particularly for assessing its anti-tumor efficacy in xenograft studies.

## Mechanism of Action of MS4078

**MS4078** is a heterobifunctional molecule composed of a ligand that binds to ALK, a linker, and a ligand that recruits the E3 ubiquitin ligase Cereblon (CRBN). By bringing ALK and CRBN into close proximity, **MS4078** facilitates the transfer of ubiquitin from the E3 ligase to ALK. The polyubiquitinated ALK is then recognized and degraded by the 26S proteasome. This degradation of ALK disrupts downstream oncogenic signaling pathways, including the PI3K/AKT, MAPK/ERK, and JAK/STAT pathways, thereby inhibiting cancer cell proliferation and survival[3].







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## References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
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